

(3-fluoropyrid-2-yl)methanol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (3-fluoropyrid-2-yl)methanol

Cat. No.: B151536

[Get Quote](#)

Technical Guide: (3-fluoropyrid-2-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **(3-fluoropyrid-2-yl)methanol**, a key intermediate in pharmaceutical research and development.

Core Molecular Data

(3-fluoropyrid-2-yl)methanol is a substituted pyridine derivative. Its fundamental molecular characteristics are summarized below.

Property	Value	References
Molecular Formula	C ₆ H ₆ FNO	[1] [2] [3]
Molecular Weight	127.12 g/mol	[1] [2] [3]
CAS Number	31181-79-0	[2] [3]

Synthesis of (3-fluoropyrid-2-yl)methanol

The synthesis of **(3-fluoropyrid-2-yl)methanol** can be achieved through various routes. A patented method outlines two primary synthetic pathways.[\[4\]](#)

Experimental Protocols

Method 1: From 3-Fluoropyridine

This approach involves the formylation of 3-fluoropyridine followed by reduction.

- **Formylation:** 3-Fluoropyridine is reacted with N,N'-dimethylformamide (DMF) in an ether solution containing triethylene diamine and n-butyllithium at -70°C to produce 3-fluoropyridine-2-aldehyde.^[4]
- **Reduction:** The resulting 3-fluoropyridine-2-aldehyde is then reduced using sodium borohydride to yield **(3-fluoropyrid-2-yl)methanol**.^[4]

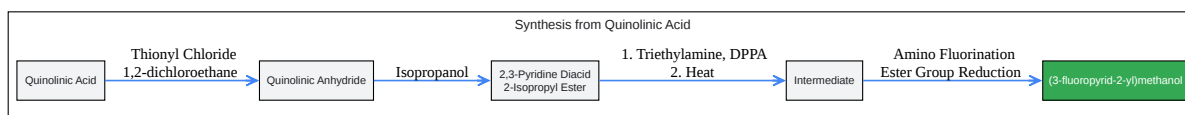
Method 2: From Quinolinic Acid

This multi-step synthesis begins with the inexpensive starting material, quinolinic acid.

- **Anhydride Formation:** Quinolinic acid is reacted with thionyl chloride in 1,2-dichloroethane to form the corresponding quinolinic anhydride.^[4] The reaction progress is monitored by thin-layer chromatography (TLC).^[4]
- **Esterification:** The anhydride is then treated with isopropanol to yield 2,3-pyridinedicarboxylic acid 2-isopropyl ester.^[4]
- **Amidation and Rearrangement:** The ester is subsequently reacted with diphenylphosphoryl azide (DPPA) and triethylamine in an organic solvent, followed by heating under reflux.^[4]
- **Fluorination and Reduction:** The intermediate undergoes amino fluorination and subsequent reduction of the ester group to afford the final product, **(3-fluoropyrid-2-yl)methanol**.^[4]

Synthetic Workflow

The following diagram illustrates the key steps in the synthesis of **(3-fluoropyrid-2-yl)methanol** starting from quinolinic acid.



[Click to download full resolution via product page](#)

Caption: Synthesis pathway of **(3-fluoropyrid-2-yl)methanol** from quinolinic acid.

Applications in Drug Development

While specific signaling pathways for **(3-fluoropyrid-2-yl)methanol** are not extensively documented in publicly available literature, its structural motif is of significant interest in medicinal chemistry. Pyridine and its derivatives are common scaffolds in the development of therapeutic agents. The introduction of a fluorine atom can modulate a molecule's physicochemical properties, such as lipophilicity and metabolic stability, which are critical parameters in drug design. This compound serves as a valuable building block for the synthesis of more complex molecules with potential biological activity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. parchem.com [parchem.com]
- 3. 31181-79-0 CAS MSDS ((3-FLUOROPYRID-2-YL)METHANOL) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. CN111004171A - A New Synthetic Method of 3-Fluoropyridine-2-methanol - Google Patents [patents.google.com]

- To cite this document: BenchChem. [(3-fluoropyrid-2-yl)methanol molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b151536#3-fluoropyrid-2-yl-methanol-molecular-weight-and-formula\]](https://www.benchchem.com/product/b151536#3-fluoropyrid-2-yl-methanol-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com